

A Technical Guide to the Discovery and Synthesis of Direct Red 9

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Compound of Interest

Compound Name: Direct Red 9

Cat. No.: B12382427

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Abstract

Direct Red 9, also known by synonyms such as Direct Brilliant Pink B, is a synthetic azo dye of the benzothiazole class. This document provides a comprehensive overview of its chemical properties, a plausible synthesis pathway, and representative analytical data. Due to the limited publicly available information on the specific discovery and detailed manufacturing protocols for **Direct Red 9**, this guide consolidates general principles of azo and benzothiazole dye chemistry to present a technically sound, albeit representative, guide for research and development purposes.

Introduction and Discovery

The development of synthetic dyes in the late 19th century revolutionized the textile industry. The journey began with the discovery of Mauveine by William Henry Perkin in 1856, shifting the reliance on natural colorants. A significant breakthrough in dyeing cotton came in 1884 with the synthesis of Congo Red by Paul Böttiger. This was the first "direct dye," capable of coloring cellulosic fibers like cotton without the need for a mordant, a substance used to bind the dye to the fabric. This discovery paved the way for the development of a vast array of direct dyes.

Direct Red 9 belongs to the azo class of dyes, characterized by the presence of one or more azo groups ($-N=N-$) that act as the primary chromophore. Its molecular structure also features a benzothiazole moiety, a heterocyclic compound known to be a component in various functional

dyes. While the specific date and inventors of **Direct Red 9** are not well-documented in publicly accessible literature, its development is a part of the broader expansion and refinement of direct azo dyes throughout the 20th century, focusing on achieving brighter colors and improved fastness properties.

Chemical and Physical Properties

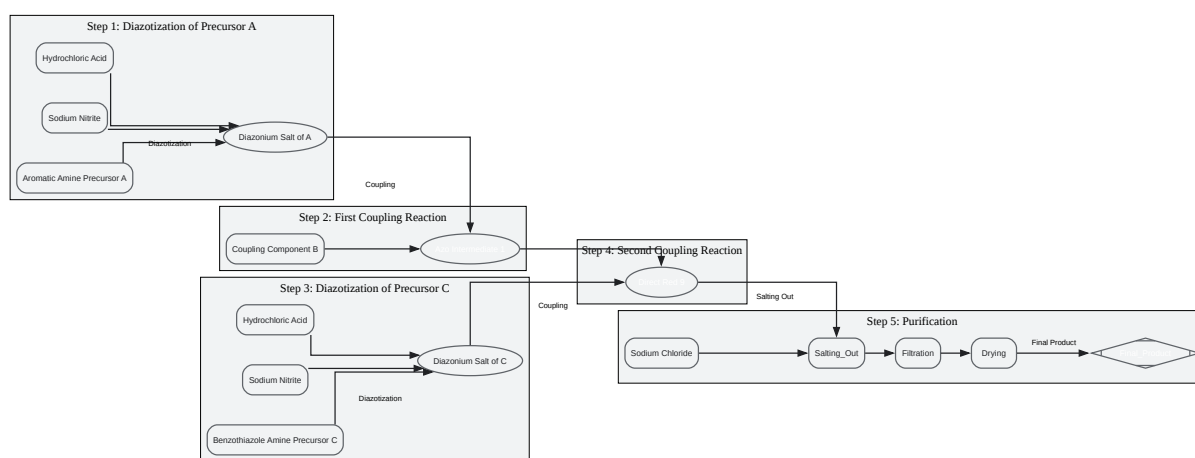
Direct Red 9 is a water-soluble anionic dye. Its key properties are summarized in the table below.

Property	Value
IUPAC Name	Not available
Synonyms	C.I. Direct Red 9, Direct Brilliant Pink B
CAS Number	70209-93-7 / 61724-94-5[1][2]
Molecular Formula	$C_{34}H_{19}ClN_8Na_4O_{12}S_4$ [1][2]
Molecular Weight	987.23 g/mol [1]
Chemical Class	Azo, Benzothiazole
Appearance	Blue-light pink powder
Application	Dyeing of polyester, blended fabrics, polyvinyl chloride, and acetate fibers

Plausible Synthesis of Direct Red 9

The synthesis of complex azo dyes like **Direct Red 9** typically involves a multi-step process centered around diazotization and coupling reactions. The following is a representative, plausible experimental protocol based on the general chemistry of this dye class.

Synthesis Workflow



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Caption: A plausible multi-step synthesis workflow for **Direct Red 9**.

Experimental Protocol

Step 1: Diazotization of Aromatic Amine Precursor A

- A solution of Aromatic Amine Precursor A (1.0 eq) in dilute hydrochloric acid is prepared in a reaction vessel equipped with a stirrer and a cooling bath.
- The solution is cooled to 0-5 °C with constant stirring.
- A pre-cooled aqueous solution of sodium nitrite (1.05 eq) is added dropwise to the amine solution, maintaining the temperature below 5 °C.
- The reaction mixture is stirred for an additional 30 minutes at 0-5 °C to ensure complete formation of the diazonium salt. The completion of diazotization can be checked using starch-iodide paper.

Step 2: First Coupling Reaction

- In a separate vessel, the Coupling Component B (1.0 eq) is dissolved in an aqueous alkaline solution (e.g., sodium carbonate or sodium hydroxide) and cooled to 0-5 °C.
- The freshly prepared diazonium salt solution from Step 1 is slowly added to the coupling component solution, maintaining the pH in the alkaline range (pH 8-10) and the temperature below 10 °C.
- The mixture is stirred for 2-4 hours until the coupling reaction is complete, which is indicated by the disappearance of the diazonium salt (tested with a suitable coupling component like R-salt). The product is the Azo Intermediate 1.

Step 3: Diazotization of Benzothiazole Amine Precursor C

- The procedure is similar to Step 1, using the Benzothiazole Amine Precursor C (1.0 eq) to generate its corresponding diazonium salt.

Step 4: Second Coupling Reaction

- The Azo Intermediate 1 solution is adjusted to a suitable pH and temperature.
- The freshly prepared diazonium salt of the benzothiazole derivative from Step 3 is added slowly to the solution of Azo Intermediate 1.

- The reaction is stirred for several hours until completion, forming the crude **Direct Red 9** dye.

Step 5: Isolation and Purification

- The dye is precipitated from the reaction mixture by the addition of sodium chloride ("salting out").
- The precipitated dye is collected by filtration and washed with a saturated sodium chloride solution to remove impurities.
- The filter cake is dried in an oven at a controlled temperature to yield the final product.

Representative Analytical Data

The following tables present expected, representative data for the characterization of **Direct Red 9**.

Synthesis and Purity Data

Parameter	Representative Value
Yield	75-85%
Purity (by UV-Vis)	> 95%
Melting Point	> 300 °C (decomposes)
Solubility	Soluble in water, sparingly soluble in ethanol

Spectroscopic Data

UV-Visible Spectroscopy

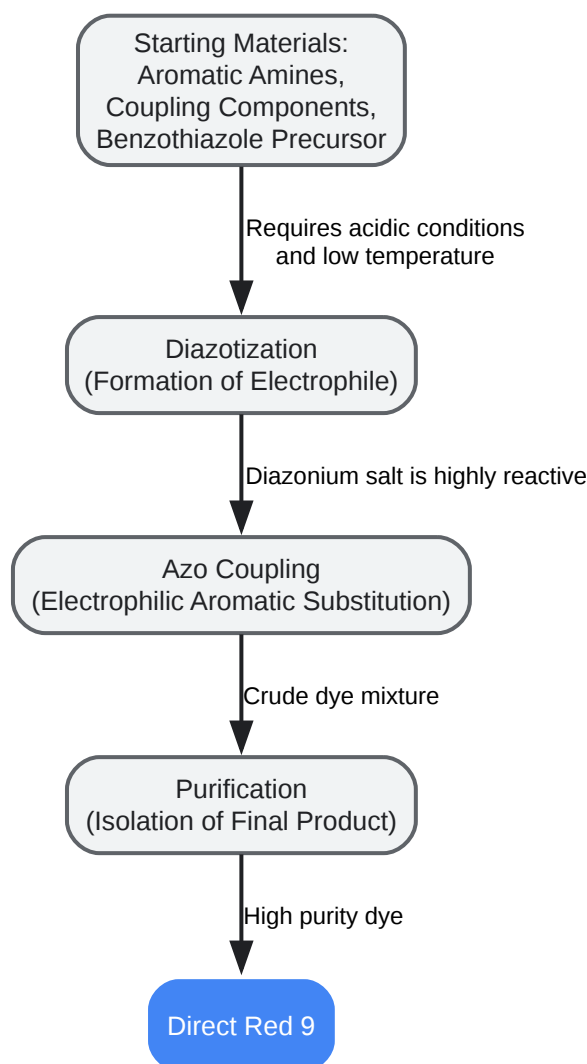
- λ_{max} : 530-540 nm (in water)
- Molar Absorptivity (ϵ): $\sim 50,000 \text{ L mol}^{-1} \text{ cm}^{-1}$

Fourier-Transform Infrared (FT-IR) Spectroscopy (KBr Pellet)

Wavenumber (cm ⁻¹)	Assignment
~3450	O-H stretch (adsorbed water)
~1620	N=N stretch (azo group)
~1500, ~1450	Aromatic C=C stretch
~1384	S=O stretch (sulfonate group)
~1180	C-N stretch
~1040	S=O stretch (sulfonate group)

Nuclear Magnetic Resonance (NMR) Spectroscopy Due to the complexity and polymeric nature of the dye, obtaining a well-resolved NMR spectrum is challenging. Broad signals in the aromatic region (7.0-8.5 ppm) would be expected in a ¹H NMR spectrum.

Logical Relationship of Synthesis Steps



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Caption: Logical flow of the key chemical transformations in the synthesis of **Direct Red 9**.

Conclusion

Direct Red 9 is a complex azo dye with important applications in the textile industry. While specific details of its discovery and a definitive, publicly available synthesis protocol are scarce, this guide provides a comprehensive overview based on established principles of dye chemistry. The provided representative experimental protocol and analytical data serve as a valuable resource for researchers and professionals in the field of chemical synthesis and dye development. Further research into proprietary literature and patents may yield more specific details about this particular dye.

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